

Drim-7-ene-11,12-diol acetonide chemical structure and properties

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Compound of Interest

Compound Name: *Drim-7-ene-11,12-diol acetonide*

Cat. No.: *B1158652*

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An In-depth Technical Guide to Drim-7-ene-11,12-diol Acetonide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Drim-7-ene-11,12-diol acetonide is a naturally occurring sesquiterpenoid of the drimane class, isolated from the plant *Polygonum hydropiper*.^[1] This technical guide provides a comprehensive overview of its chemical structure, and known properties, drawing from available scientific literature. While specific experimental data for this particular compound is limited, this document extrapolates information from closely related drimane sesquiterpenoids and the source organism to provide a foundational understanding for research and development professionals. This guide outlines general methodologies for the isolation of related compounds and discusses the broader biological activities associated with this class of molecules.

Chemical Structure and Properties

Drim-7-ene-11,12-diol acetonide is characterized by a bicyclic drimane core structure. Key features include a double bond between carbons 7 and 8, and a diol at carbons 11 and 12, which is protected as an acetonide. This acetonide functional group is synthetically useful for protecting vicinal diols.

Chemical Structure:

Chemical structure of Drim-7-ene-11,12-diol acetonideFigure 1. 2D Structure of **Drim-7-ene-11,12-diol acetonide**.

Physicochemical Properties:

Specific quantitative physicochemical data for **Drim-7-ene-11,12-diol acetonide**, such as melting point, boiling point, and solubility, are not readily available in the current body of scientific literature. However, based on its chemical structure, it is expected to be a relatively nonpolar molecule with good solubility in organic solvents.

Property	Value	Source
CAS Number	213552-47-7	[2]
Molecular Formula	C ₁₈ H ₃₀ O ₂	[1]
Molecular Weight	278.43 g/mol	[1]

Biological Activity and Potential Applications

While direct studies on the biological activity of **Drim-7-ene-11,12-diol acetonide** are not extensively published, the source organism, *Polygonum hydropiper*, and the broader class of drimane sesquiterpenoids are known to possess a range of biological activities. Extracts from *Polygonum hydropiper* have demonstrated antibacterial, antifungal, anti-inflammatory, and cytotoxic effects.[3][4][5] Drimane sesquiterpenoids, in general, are recognized for their potential as antifeedant, antimicrobial, and anti-inflammatory agents.[6][7]

Further research is required to elucidate the specific biological activities and potential therapeutic applications of **Drim-7-ene-11,12-diol acetonide**. Its unique chemical structure makes it a candidate for investigation in various drug discovery programs.

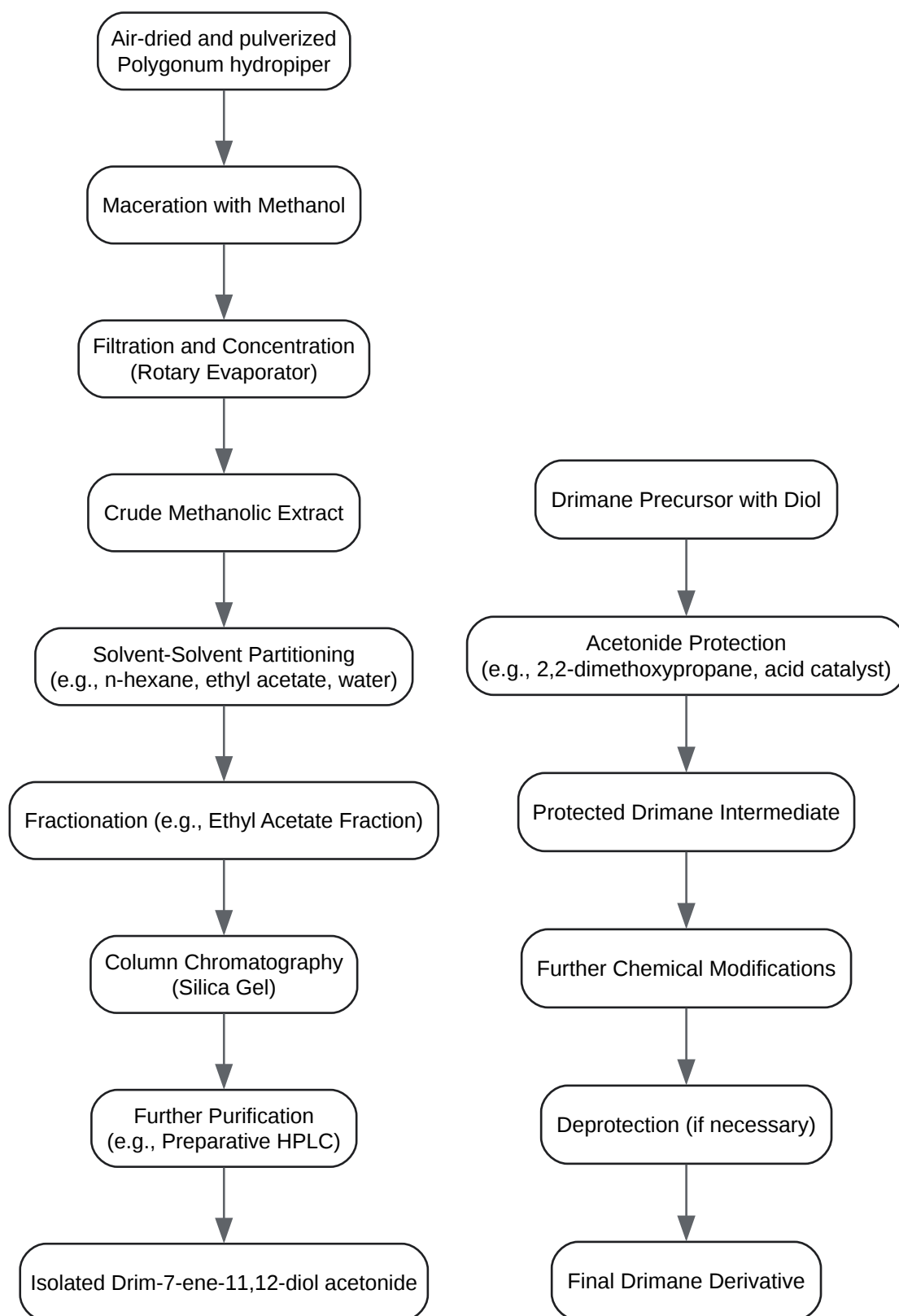
Experimental Protocols

Detailed experimental protocols for the specific isolation, synthesis, and biological evaluation of **Drim-7-ene-11,12-diol acetonide** are not available in the reviewed literature. However,

general methodologies for the isolation of drimane sesquiterpenoids from *Polygonum hydropiper* and the synthesis of related compounds can be described.

General Isolation Protocol for Drimane Sesquiterpenoids from *Polygonum hydropiper*

The following is a generalized workflow for the isolation of sesquiterpenoids from plant material, which can be adapted for the target compound.



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